

addressing pH changes in Viaspan during prolonged cold storage

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Compound of Interest

Compound Name: Viaspan

Cat. No.: B611682

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Technical Support Center: Viaspan Cold Storage Solutions

Welcome to the Technical Support Center for **Viaspan**. This resource is designed for researchers, scientists, and drug development professionals to address potential issues related to pH changes in **Viaspan** during prolonged cold storage of biological samples.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH of **Viaspan** and why is it important?

A1: **Viaspan** is formulated to have a physiological pH of approximately 7.4 at room temperature.[1][2] Maintaining a stable pH is critical for preserving the integrity and viability of cells and tissues during hypothermic storage. Deviations from the optimal pH range can lead to cellular stress, altered enzyme function, and compromised sample quality.

Q2: Can the pH of **Viaspan** change during prolonged cold storage?

A2: Yes, the pH of **Viaspan** can change during prolonged cold storage. The phosphate buffer system in **Viaspan** is known to be temperature-dependent, with a tendency for the pH to decrease as the temperature is lowered. Additionally, a study involving the cold storage of liver micro-organs in **Viaspan** observed a statistically significant increase in the solution's pH after 48 hours.[3]

Q3: What are the potential causes of pH shifts in **Viaspan** during cold storage?

A3: Several factors can contribute to pH changes in **Viaspan** during cold storage:

- **Temperature Effects on the Buffer:** The pKa of the phosphate buffer system in **Viaspan** is temperature-dependent. As the solution is cooled to the standard 2-8°C storage temperature, a predictable decrease in pH will occur.
- **Metabolic Activity of the Stored Tissue:** If the stored biological sample has residual metabolic activity, it can release acidic or basic byproducts into the solution, altering the pH.
- **Degradation of **Viaspan** Components:** While the primary components are generally stable, under certain conditions, some degradation could potentially occur over extended periods, which might influence the pH. For instance, adenosine, a component of **Viaspan**, can undergo deamination, a process that is dependent on pH and temperature.^{[1][4]}
- **Interaction with Storage Containers:** Although less common with appropriate materials, leaching of substances from the storage container could potentially alter the pH of the solution.

Q4: What is the acceptable duration for storing organs in **Viaspan**?

A4: The acceptable cold ischemia time varies depending on the organ. Typically, it is 4-6 hours for a heart, less than 12 hours for a liver and pancreas, and under 24 hours for a kidney.^[5]

Troubleshooting Guide: Addressing pH Changes in **Viaspan**

If you suspect a pH shift in your **Viaspan** solution during a prolonged cold storage experiment, follow this troubleshooting guide.

Issue 1: Observed pH is Lower than Expected

Potential Cause: Temperature effect on the phosphate buffer.

Troubleshooting Steps:

- **Verify Measurement Technique:** Ensure your pH meter is calibrated and functioning correctly, especially at low temperatures. Use a probe suitable for cold sample measurement.
- **Temperature-Corrected Reading:** If your pH meter does not have automatic temperature compensation, allow the **Viaspan** sample to slowly warm to room temperature (20-25°C) in a controlled manner before measuring the pH. This will provide a reading that can be compared to the manufacturer's specification of pH 7.4.
- **Consult Temperature Correction Charts:** If available, use a temperature correction chart for phosphate buffers to estimate the expected pH at your storage temperature.

Issue 2: Observed pH is Higher than Expected

Potential Cause: Metabolic byproducts from the stored tissue or potential degradation of solution components.

Troubleshooting Steps:

- **Review Experimental Protocol:** Examine your tissue preparation and storage protocol for any steps that might introduce basic compounds or stimulate metabolic activity that could lead to the production of alkaline byproducts.
- **Investigate Component Stability:** While **Viaspan** is a stable solution, prolonged storage beyond recommended times could theoretically lead to degradation of certain components. For example, studies have shown that adenosine can degrade over time, which could potentially affect the pH.
- **Monitor pH Over Time:** If you consistently observe a pH increase, consider taking small, sterile aliquots of the **Viaspan** solution (without tissue) and storing them under the same conditions to see if the pH shift occurs independently of the biological sample.

Data Presentation

Table 1: Composition of **Viaspan** (Belzer UW® Cold Storage Solution)

Ingredient	Concentration (g/L)	Molar Concentration (mM)
Hydroxyethyl starch (Pentafraction)	50	
Lactobionic Acid (as Lactone)	35.83	100
Potassium Phosphate monobasic	3.4	25
Magnesium Sulfate heptahydrate	1.23	5
Raffinose pentahydrate	17.83	30
Adenosine	1.34	5
Allopurinol	0.136	1
Total Glutathione	0.922	3
Potassium Hydroxide	5.61	100
Sodium Hydroxide/Hydrochloric acid	q.s. to pH 7.4	

Source:[2][4]

Experimental Protocols

Protocol 1: Monitoring pH of **Viaspan** During Cold Storage

This protocol outlines a method for accurately monitoring the pH of **Viaspan** during prolonged cold storage experiments.

Materials:

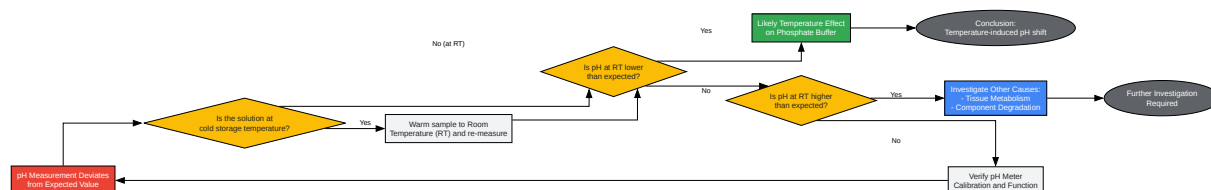
- Calibrated pH meter with a temperature probe suitable for cold measurements.
- Sterile, individually sealed **Viaspan** solution bags.
- Sterile syringes and needles.

- Sterile sample collection tubes.
- Temperature-controlled storage unit (2-8°C).

Procedure:

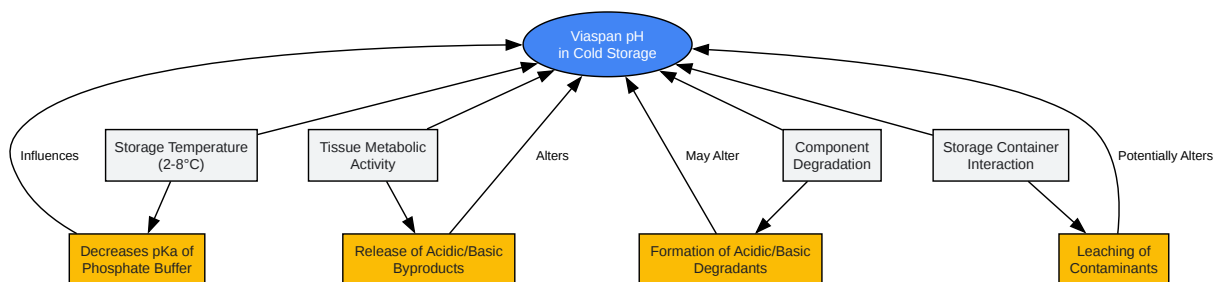
- Initial pH Measurement: Before initiating the experiment, aseptically collect a small sample of the **Viaspan** solution from a control bag stored at room temperature. Measure and record the pH and temperature. This will serve as your baseline (expect ~pH 7.4).
- Sample Collection During Cold Storage: At predetermined time points (e.g., 24, 48, 72 hours), aseptically withdraw a small aliquot of **Viaspan** from the experimental and control (solution only) storage bags.
- pH Measurement of Cold Sample:
 - Method A (Direct Cold Measurement): If using a pH probe designed for cold temperatures, immediately measure the pH of the cold aliquot. Record both the pH and the temperature of the sample.
 - Method B (Measurement after Warming): If using a standard pH probe, allow the aliquot to slowly and controllably warm to room temperature. Measure and record the pH and the final temperature.
- Data Analysis: Compare the pH values over time for both the experimental and control groups. Note any significant deviations from the baseline and between the groups.

Mandatory Visualizations



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Caption: Troubleshooting workflow for **Viaspan** pH deviations.



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Caption: Factors influencing **Viaspan** pH during cold storage.

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